

# Irresistin-16: A Technical Deep Dive into a Novel Dual-Action Antibiotic

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## Compound of Interest

Compound Name: **Irresistin-16**

Cat. No.: **B10820957**

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## Abstract

The rise of antibiotic-resistant bacteria poses a significant threat to global health. In response, the scientific community is actively seeking novel antimicrobial agents with unique mechanisms of action that can overcome existing resistance. **Irresistin-16** (IRS-16) has emerged as a promising candidate, demonstrating potent activity against a broad spectrum of bacteria, including multidrug-resistant strains. This technical guide provides an in-depth overview of the discovery, mechanism of action, and preclinical development of **Irresistin-16**, with a focus on the quantitative data and experimental methodologies that underpin its potential as a next-generation antibiotic.

## Discovery and Development

**Irresistin-16** was developed by researchers at Princeton University as a derivative of the compound SCH-79797.<sup>[1]</sup> The parent compound, while effective against both Gram-positive and Gram-negative bacteria, exhibited comparable toxicity to both bacterial and human cells, limiting its therapeutic potential.<sup>[2]</sup> Through targeted chemical modifications, **Irresistin-16** was engineered to possess significantly greater potency against bacteria while maintaining a favorable safety profile.<sup>[3]</sup> This enhanced therapeutic window has positioned **Irresistin-16** as a viable candidate for further drug development. A spinout company, ArrePath, has since been established to advance the development of **Irresistin-16** and to leverage its discovery platform for the identification of other novel anti-infective agents.

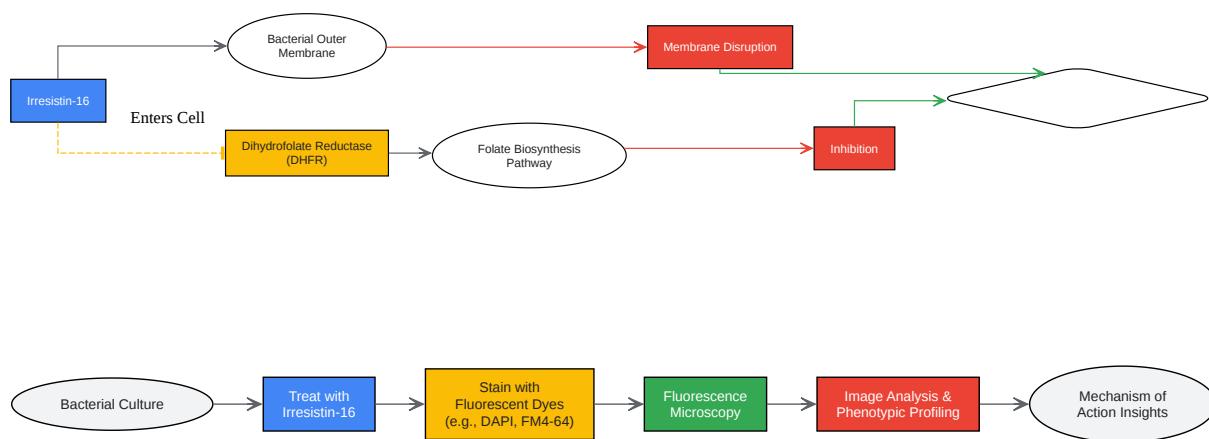
# Mechanism of Action: A "Poisoned Arrow" Approach

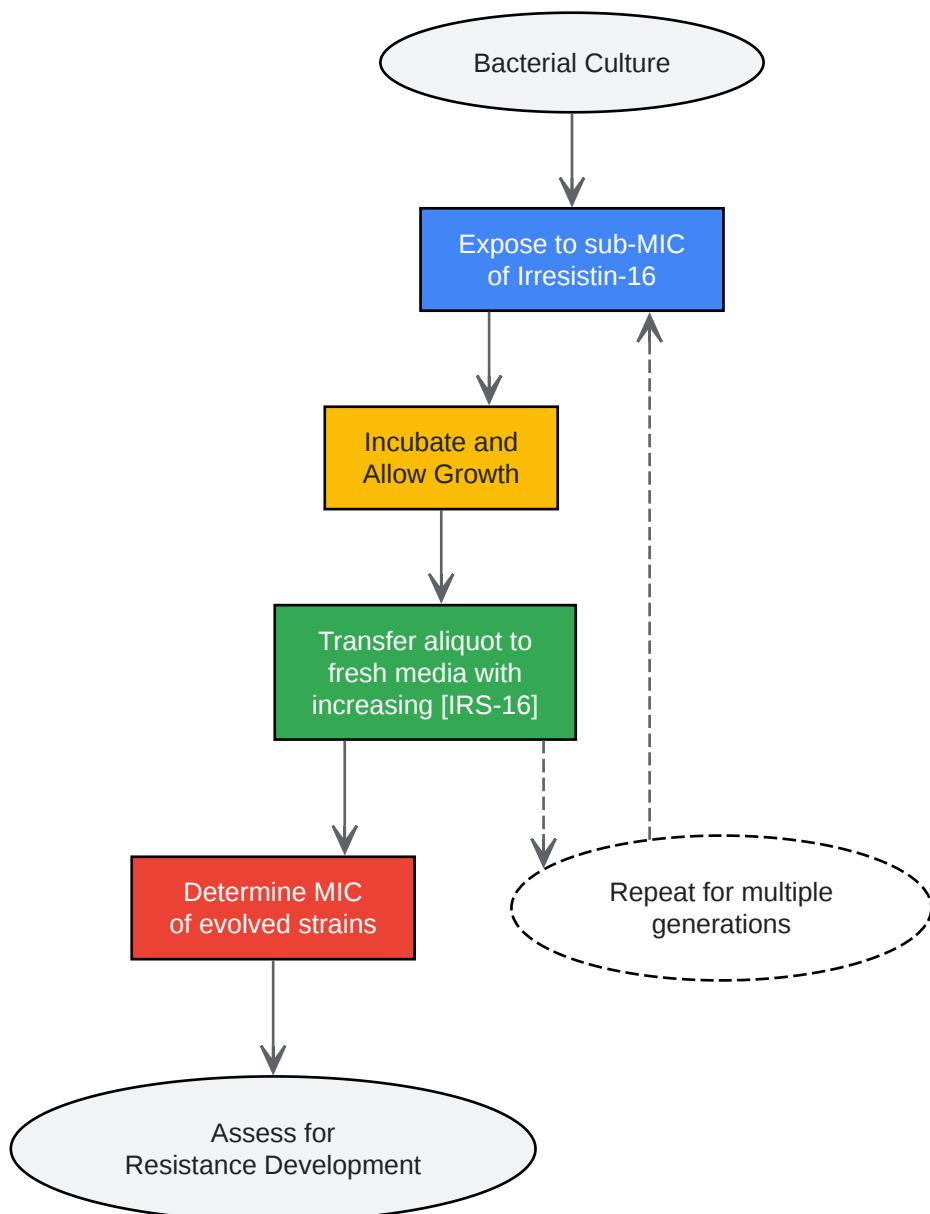
**Irresistin-16** employs a unique dual-action mechanism of action, aptly described as a "poisoned arrow," which contributes to its high efficacy and the observed lack of resistance development.<sup>[2][3]</sup> This multifaceted attack involves two distinct but synergistic actions:

- Bacterial Membrane Disruption (The "Arrow"): **Irresistin-16** rapidly compromises the integrity of the bacterial cell membrane.<sup>[1][4]</sup> This disruption is a critical first step, allowing the molecule to gain entry into the bacterial cell.
- Inhibition of Folate Synthesis (The "Poison"): Once inside the cell, **Irresistin-16** targets and inhibits dihydrofolate reductase (DHFR), a crucial enzyme in the folate biosynthesis pathway.<sup>[1][4]</sup> Folate is essential for the synthesis of nucleotides and amino acids, and its inhibition ultimately leads to the cessation of bacterial growth and cell death.

This dual-targeting strategy is believed to be a key factor in preventing the emergence of bacterial resistance, as it would require a bacterium to simultaneously develop mutations in two separate and essential cellular pathways.

## Signaling Pathway of Irresistin-16





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